

An In-depth Technical Guide to (S)-2-Benzylsuccinic Anhydride

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Compound of Interest

Compound Name: 2-Benzylsuccinic anhydride, (S)-

Cat. No.: B580819

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CAS Number: 865538-96-1

This technical guide provides a comprehensive overview of (S)-2-Benzylsuccinic anhydride, a chiral molecule of interest to researchers, scientists, and professionals in the field of drug development. This document details its physicochemical properties, synthesis, spectroscopic characteristics, and known biological activities.

Physicochemical Properties

(S)-2-Benzylsuccinic anhydride is a derivative of succinic acid, featuring a benzyl group at the stereogenic center. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ O ₃	[1]
Molecular Weight	190.19 g/mol	[1]
IUPAC Name	(3S)-3-benzyl-oxolane-2,5-dione	[1]
Appearance	Expected to be a colorless solid	
Solubility	Expected to be soluble in organic solvents and react with water	

Synthesis

A specific, detailed experimental protocol for the synthesis of (S)-2-Benzylsuccinic anhydride is not readily available in the public domain. However, it can be readily prepared from its corresponding dicarboxylic acid, (S)-2-benzylsuccinic acid, through dehydration using standard laboratory reagents. The general method for the synthesis of succinic anhydrides from succinic acids is well-established.

Experimental Protocol: Dehydration of (S)-2-benzylsuccinic acid

This protocol is a generalized procedure based on established methods for the synthesis of succinic anhydrides.[2]

Materials:

- (S)-2-benzylsuccinic acid
- Acetyl chloride (or another dehydrating agent such as thionyl chloride or phosphorus oxychloride)
- Anhydrous solvent (e.g., diethyl ether, dichloromethane)

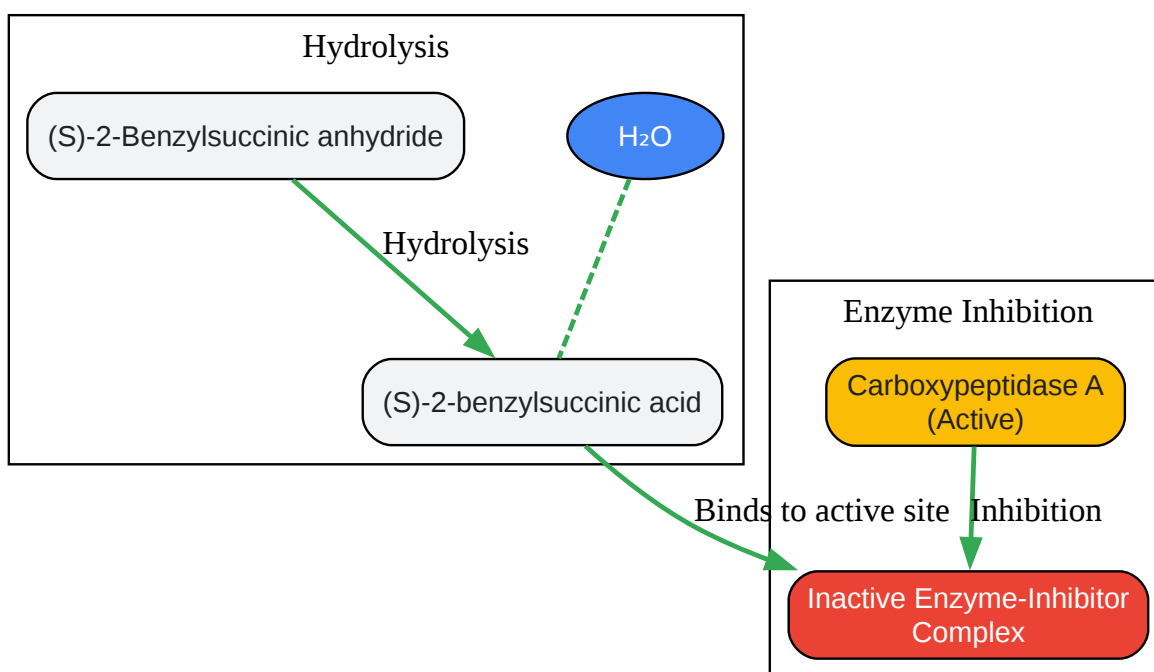
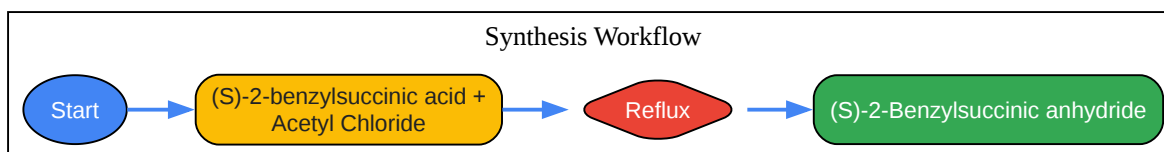
- Round-bottom flask
- Reflux condenser
- Drying tube (e.g., with calcium chloride)
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- In a clean, dry round-bottom flask, suspend (S)-2-benzylsuccinic acid in an excess of acetyl chloride.
- Fit the flask with a reflux condenser and a drying tube to protect the reaction from atmospheric moisture.
- Gently heat the mixture to reflux with stirring. The reaction progress can be monitored by the dissolution of the solid starting material.
- After the reaction is complete (typically 1-2 hours), allow the solution to cool to room temperature.
- The product, (S)-2-Benzylsuccinic anhydride, is expected to crystallize from the solution upon cooling.
- Collect the crystalline product by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold, anhydrous diethyl ether to remove any residual acetyl chloride and acetic acid.
- Dry the product under vacuum to yield pure (S)-2-Benzylsuccinic anhydride.

Expected Yield:

Yields for this type of reaction are typically high, often exceeding 80%.



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References

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- 2. Organic Syntheses Procedure [orgsyn.org]
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